

Pre-analytical variables affecting corticotropin measurement

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Compound of Interest

Compound Name: Corticotropin

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Technical Support Center: Corticotropin (ACTH) Measurement

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) regarding pre-analytical variables that can significantly impact the accuracy of **corticotropin** (ACTH) measurement. It is intended for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What is the most critical pre-analytical factor affecting ACTH stability?

A1: ACTH is a peptide hormone that is highly susceptible to enzymatic degradation by proteases found in blood.^{[1][2]} Therefore, improper sample handling and storage temperature are the most critical pre-analytical factors that can lead to erroneously low ACTH concentrations.^[3]

Q2: What is the recommended blood collection tube for ACTH measurement?

A2: The recommended collection tube is a plastic or siliconized glass lavender-top tube containing ethylenediaminetetraacetic acid (EDTA) as an anticoagulant.^{[4][5]} It is crucial to avoid non-siliconized glass tubes as ACTH can adhere to the glass surface, resulting in falsely low measurements.^[5] The tube should ideally be pre-chilled to 2-8°C.^[6]

Q3: How quickly does a blood sample for ACTH measurement need to be processed?

A3: To ensure accurate results, blood samples should be processed as quickly as possible. Ideally, the sample should be placed on ice immediately after collection and centrifuged within one hour.^{[4][5]} However, recent studies suggest that ACTH in whole blood collected in EDTA tubes is stable for up to 6 hours at room temperature and at least 8 hours when refrigerated at 4°C.^[7] For longer storage, plasma should be separated and frozen immediately.^{[4][8]}

Q4: Can hemolysis affect ACTH measurement?

A4: Yes, hemolysis can significantly interfere with ACTH measurement, typically causing a falsely decreased result due to the release of proteolytic enzymes from red blood cells.^{[9][10]} Even low, barely visible levels of hemolysis can impact the accuracy of the measurement.^[9] Therefore, samples that are visibly hemolyzed should be rejected.^[6]

Q5: Are there any known substances that can interfere with ACTH immunoassays?

A5: Yes, several substances can interfere with ACTH immunoassays. These include:

- Biotin (Vitamin B7): High doses of biotin supplements can interfere with immunoassays that utilize biotin-streptavidin technology, potentially leading to falsely high or low results depending on the assay format.^{[5][11]} Patients should be advised to discontinue biotin supplements for at least 72 hours before sample collection.^[5]
- Heterophile Antibodies and Human Anti-Animal Antibodies (HAAA): These endogenous antibodies can cross-react with the antibodies used in the immunoassay, causing significant interference.^{[12][13]}
- Rheumatoid Factor: This autoantibody can also cause interference in some ACTH immunoassays.^{[12][14]}
- Lipemia: High levels of lipids in the sample can also interfere with the measurement.^[6]

Troubleshooting Guides

Issue 1: ACTH levels are unexpectedly low or undetectable.

Possible Cause	Troubleshooting Step
Sample Degradation	<ul style="list-style-type: none">- Verify that the blood sample was collected in a pre-chilled EDTA tube and immediately placed on ice.[6][15]- Confirm that the sample was centrifuged in a refrigerated centrifuge within the recommended timeframe (ideally within 1 hour).[4][6]- Ensure the separated plasma was frozen immediately if not analyzed promptly.[4]
Improper Tube Selection	<ul style="list-style-type: none">- Confirm that a plastic or siliconized glass EDTA tube was used. Avoid non-siliconized glass tubes.[5]
Hemolysis	<ul style="list-style-type: none">- Visually inspect the plasma for any signs of hemolysis (pink or red discoloration). If hemolyzed, a new sample should be collected.[6][9]
Delayed Processing	<ul style="list-style-type: none">- Review the time between sample collection, centrifugation, and analysis/freezing. Exceeding the stability limits can lead to degradation.[7][16]

Issue 2: ACTH levels are unexpectedly high.

Possible Cause	Troubleshooting Step
Assay Interference	- Inquire about the patient's use of high-dose biotin supplements.[5] - Consider the possibility of interference from heterophile antibodies or HAAA. This can be investigated by: - Analyzing the sample on a different immunoassay platform.[12][17] - Performing serial dilutions of the sample; a non-linear response may indicate interference.[12] - Using heterophile antibody blocking tubes or reagents.[12][13] - Performing a polyethylene glycol (PEG) precipitation test.[12]
Pulsatile Secretion	- ACTH is secreted in a pulsatile manner and exhibits a diurnal rhythm, with peak levels in the early morning.[3][4] Consider the time of day the sample was collected. Multiple samples may be necessary for an accurate assessment.[5]
Stress	- Physical or emotional stress can elevate ACTH levels.[3][18] Ensure the patient was rested and calm during sample collection.

Data Summary Tables

Table 1: Stability of ACTH in Whole Blood (EDTA)

Temperature	Duration	Stability
Room Temperature (~22°C)	Up to 6 hours	Stable[7]
Refrigerated (4°C)	Up to 8 hours	Stable[7][19][20]
Room Temperature (~22°C)	> 6 hours	Significant decrease in concentration[7]

Table 2: Effect of Hemolysis on ACTH Measurement

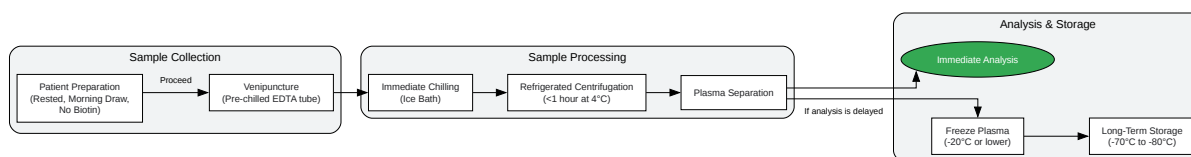
Hemolysis Level	Effect on ACTH Concentration	Recommendation
Visibly hemolyzed	Falsely decreased	Reject sample and collect a new one[6][9]
Low, non-visible levels	Can still cause a significant decrease	Minimize trauma during venipuncture to prevent hemolysis[9]

Experimental Protocols

Protocol 1: Optimal Blood Sample Collection and Handling for ACTH Measurement

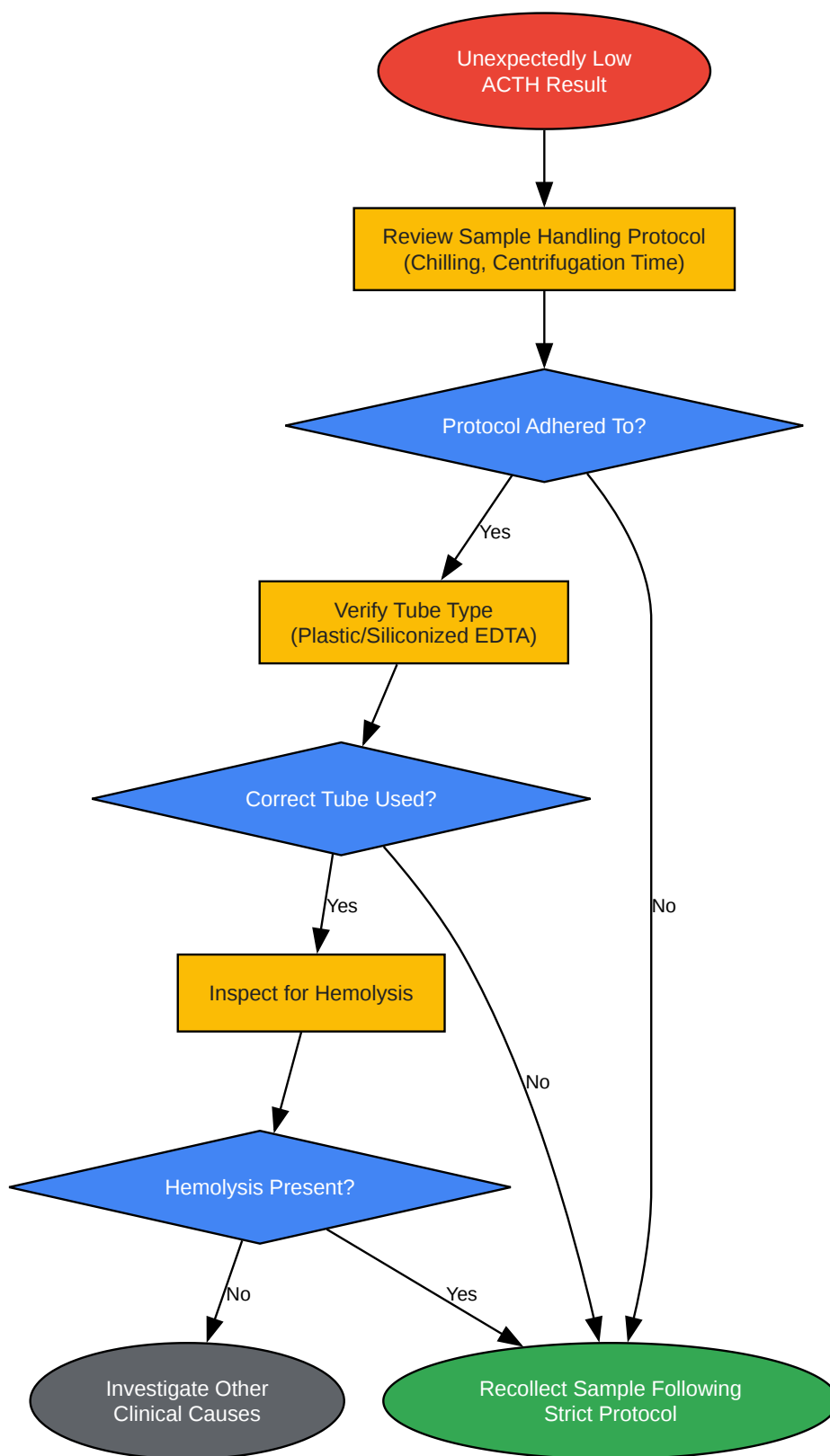
- **Patient Preparation:** The patient should ideally be rested and calm to minimize stress-induced ACTH elevation.[18] The sample should be collected in the early morning (between 7 AM and 10 AM) to account for diurnal variation.[4][15] Patients should discontinue high-dose biotin supplements for at least 72 hours prior to collection.[5]
- **Tube Selection:** Use a pre-chilled plastic or siliconized glass lavender-top (EDTA) tube.[5][6][15]
- **Venipuncture:** Perform a clean venipuncture, avoiding excessive trauma to the vein to minimize the risk of hemolysis.
- **Immediate Chilling:** Immediately after collection, place the tube in an ice-water slurry or a refrigerated rack.[4][5]
- **Centrifugation:** Transport the sample on ice to the laboratory and centrifuge it in a refrigerated centrifuge (at 4°C) as soon as possible, preferably within one hour of collection.[4][6]
- **Plasma Separation:** Carefully separate the plasma from the cells, avoiding disturbance of the buffy coat.
- **Storage:** If the analysis is not performed immediately, freeze the plasma at -20°C or lower.[8] For long-term storage, -70°C or -80°C is recommended.[2]

Visualizations



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Caption: Recommended workflow for ACTH sample collection and processing.



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Caption: Troubleshooting guide for unexpectedly low ACTH results.

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